

Safe Disposal Protocol for 5-Fluoro-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 5-Fluoro-2-methylbenzaldehyde

Cat. No.: B1334153

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This guide provides essential safety and logistical information for the proper disposal of **5-Fluoro-2-methylbenzaldehyde** (CAS No. 22062-53-9), ensuring the safety of laboratory personnel and compliance with environmental regulations. This chemical is a combustible liquid that can cause serious eye damage and respiratory irritation.[\[1\]](#) Adherence to these procedures is critical for researchers, scientists, and drug development professionals.

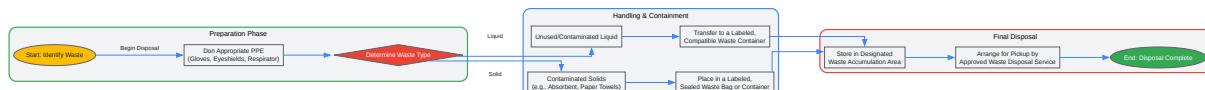
Key Chemical Safety Data

The following table summarizes essential quantitative data for **5-Fluoro-2-methylbenzaldehyde**.

Property	Value
CAS Number	22062-53-9 [2] [3]
Molecular Formula	C ₈ H ₇ FO [2] [3]
Molecular Weight	138.14 g/mol [2] [3]
Form	Liquid [2]
Density	1.1446 g/mL at 25 °C [2]
Flash Point	76.7 °C (170.1 °F) - closed cup [2]
Storage Class	10 - Combustible liquids [2]

Disposal Workflow

The diagram below outlines the decision-making and operational workflow for the safe disposal of **5-Fluoro-2-methylbenzaldehyde**.



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Caption: Disposal workflow for **5-Fluoro-2-methylbenzaldehyde**.

Detailed Disposal Protocol

This protocol provides step-by-step guidance for the safe handling and disposal of **5-Fluoro-2-methylbenzaldehyde** and associated contaminated materials.

Personal Protective Equipment (PPE)

Before handling the chemical, ensure you are wearing the appropriate personal protective equipment.^[2] This is the first and most critical step in ensuring your safety.

- Eye Protection: Wear chemical safety goggles or a face shield.^{[1][2]} This compound is classified as causing serious eye damage.^[2]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type ABEK or similar) if working in a poorly ventilated area or if there is a risk of inhalation.^{[1][2]}

- Protective Clothing: Wear a lab coat to protect your skin.

Handling and Segregation of Waste

Properly segregate waste to ensure safe and compliant disposal. Never dispose of this chemical down the drain.[\[1\]](#)

- Unused or Contaminated Liquid:
 - If you have unused or contaminated **5-Fluoro-2-methylbenzaldehyde**, it must be disposed of as hazardous chemical waste.
 - Carefully transfer the liquid into a designated, leak-proof, and chemically compatible waste container. The container should be clearly labeled with "Hazardous Waste," the chemical name "**5-Fluoro-2-methylbenzaldehyde**," and the associated hazards (e.g., "Combustible," "Eye Irritant").
 - Keep the waste container tightly closed when not in use.[\[1\]](#)
- Contaminated Solid Waste (e.g., absorbent materials, gloves, weighing paper):
 - In case of a small spill, absorb the material with an inert absorbent such as vermiculite or sand.[\[1\]](#)
 - Carefully scoop or sweep up the absorbed material and place it into a designated, sealable waste bag or container.
 - Label the container clearly as "Hazardous Waste" and list the chemical contaminant.

Storage of Waste

Store all waste containers in a designated, well-ventilated, and secure waste accumulation area away from heat, sparks, and open flames.[\[1\]](#) Ensure that the storage area is compliant with your institution's and local regulations for hazardous waste storage.

Final Disposal

The final disposal of **5-Fluoro-2-methylbenzaldehyde** must be conducted through an approved and licensed waste disposal contractor.[\[1\]](#)

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.
- Provide the EHS office with accurate information about the waste, including the chemical name and quantity.
- Follow their specific instructions for labeling and preparing the waste containers for transport.

By adhering to these procedures, you ensure a safe laboratory environment and the responsible management of chemical waste.

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